

# Personal protective equipment for handling BIZ 114

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## Compound of Interest

Compound Name: BIZ 114

Cat. No.: B2406284

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## Essential Safety and Handling Guide for BIZ 114

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **BIZ 114** (CAS No. 2099120-74-6), a fatty acid derivative. Adherence to these guidelines is crucial for ensuring laboratory safety and proper experimental conduct.

## Chemical Identification and Properties

Property	Value
IUPAC Name	(2R)-2-[(9Z,12Z,15Z,18Z)-nona-9,12,15,18-tetraen-1-yloxy]propanoic acid
CAS Number	2099120-74-6
Molecular Formula	C <sub>24</sub> H <sub>40</sub> O <sub>3</sub>
Molecular Weight	376.57 g/mol

## Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive hazard assessment is pending, standard laboratory precautions for handling fatty acid derivatives should be strictly followed. The recommended personal

protective equipment is outlined below.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety glasses with side-shields or goggles	Must be worn at all times in the laboratory.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before use.
Body Protection	Laboratory coat	Should be fully buttoned.
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation.	Use a NIOSH-approved respirator if handling large quantities or if there is a risk of aerosolization.

## Handling and Storage

Proper handling and storage are critical to maintain the integrity of **BIZ 114** and to ensure the safety of laboratory personnel.

Aspect	Procedure
Handling	- Avoid contact with skin and eyes. - Do not breathe dust or aerosols. - Use in a well-ventilated area, preferably in a chemical fume hood. - Wash hands thoroughly after handling.
Storage	- Store in a tightly sealed container. - Keep in a cool, dry, and well-ventilated place. - Protect from light.

## Disposal Plan

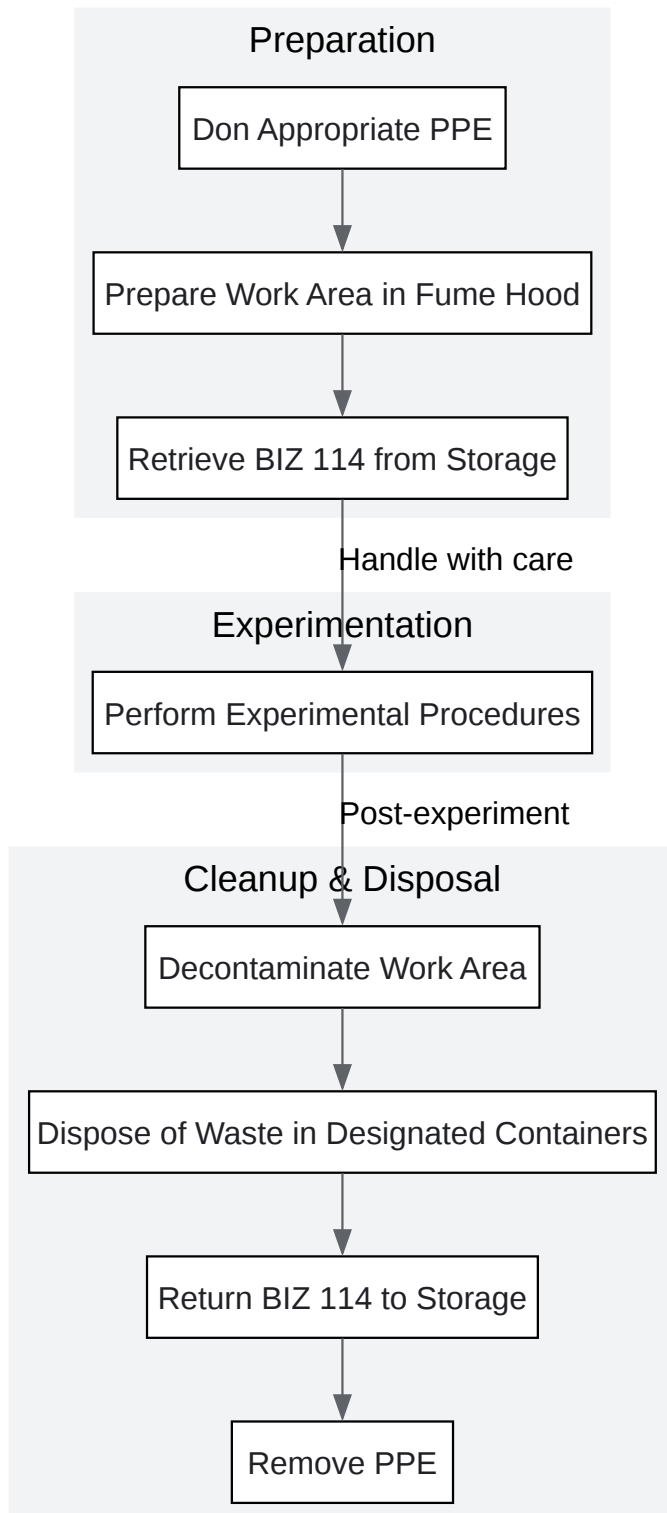
All waste materials should be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Waste Type	Disposal Procedure
Unused BIZ 114	Dispose of as hazardous chemical waste. Do not pour down the drain.
Contaminated Materials	Any materials (e.g., gloves, paper towels, pipette tips) that come into contact with BIZ 114 should be collected in a designated, sealed hazardous waste container.

## Experimental Workflow for Handling BIZ 114

The following diagram outlines the standard operational procedure for working with **BIZ 114** in a laboratory setting.

## BIZ 114 Handling Workflow



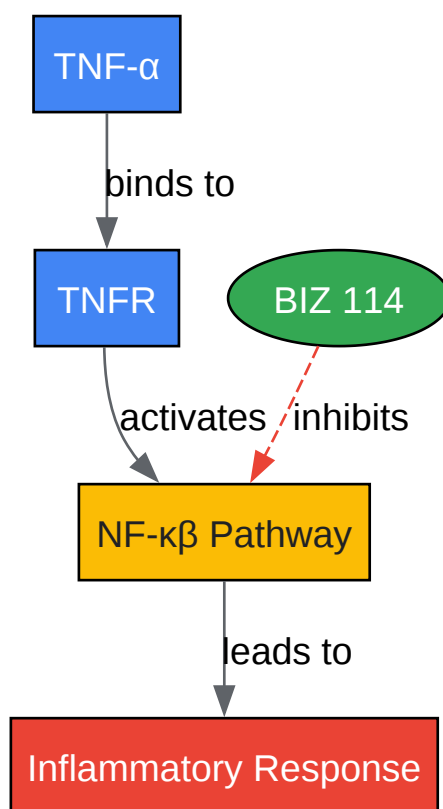
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Caption: Standard workflow for safe handling of **BIZ 114**.

## Signaling Pathway Relationship

**BIZ 114** is known to be an inhibitor of the TNF- $\alpha$  activated NF- $\kappa$ B pathway. The logical relationship of this inhibition is depicted below.

### BIZ 114 Mechanism of Action



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Caption: **BIZ 114** inhibits the NF- $\kappa$ B signaling pathway.

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